

Personal protective equipment for handling cis-4,10,13,16-Docosatetraenoic Acid

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Compound of Interest

Compound Name: *cis-4,10,13,16-Docosatetraenoic Acid*

Cat. No.: B10767175

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Essential Safety and Handling Guide for cis-4,10,13,16-Docosatetraenoic Acid

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **cis-4,10,13,16-Docosatetraenoic Acid**. The following procedures and recommendations are designed to ensure safe handling, storage, and disposal of this compound in a laboratory setting.

Hazard Identification and Classification

cis-4,10,13,16-Docosatetraenoic Acid is classified as a hazardous substance. Below is a summary of its key hazard information.

Hazard Classification	GHS Code	Signal Word	Hazard Statement
Flammable Liquids	GHS02	Danger	H225: Highly flammable liquid and vapor ^[1]
Serious Eye Damage/Eye Irritation	GHS07	Danger	H319: Causes serious eye irritation ^[1]

Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety, the following personal protective equipment is mandatory when handling **cis-4,10,13,16-Docosatetraenoic Acid**.

PPE Category	Item	Specification
Eye and Face Protection	Safety Glasses with Side Shields	Should be worn at all times to protect from splashes.
Face Shield	Recommended when handling larger quantities or when there is a significant risk of splashing.	
Hand Protection	Chemical-Resistant Gloves	Neoprene or nitrile gloves are recommended.[2][3] Avoid prolonged or repeated exposure.
Body Protection	Laboratory Coat	A standard lab coat should be worn to protect against incidental contact.
Overalls/Apron	For tasks with a higher risk of splashes, additional protection such as overalls or a chemical-resistant apron should be used.[2]	
Respiratory Protection	Fume Hood	All handling of cis-4,10,13,16-Docosatetraenoic Acid should be conducted in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of vapors.[1]
Respirator	If a fume hood is not available or if there is a risk of overexposure, an approved respirator should be worn.[2]	

Safe Handling and Storage Procedures

Adherence to proper handling and storage protocols is critical to prevent accidents and maintain the integrity of the compound.

Handling:

- **Avoid Contact:** Take all necessary precautions to avoid personal contact, including inhalation of vapors and contact with skin and eyes.[\[2\]](#)
- **Ignition Sources:** Keep the compound away from heat, sparks, open flames, and hot surfaces. No smoking is permitted in the handling area.[\[1\]](#)
- **Electrostatic Discharge:** Take precautionary measures against static discharge. Ground and bond containers and receiving equipment.[\[1\]](#)
- **Ventilation:** Use in a well-ventilated area, such as a chemical fume hood.[\[1\]](#)

Storage:

- **Container:** Keep the container tightly closed when not in use.[\[1\]](#)
- **Temperature:** Store in a cool, dry place.[\[4\]](#) The recommended storage temperature is -20°C.
- **Incompatibilities:** Store away from oxidizing agents.[\[2\]](#)

Emergency Procedures

In the event of an exposure or spill, follow these first aid and spill response measures.

Emergency Situation	First Aid/Response Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention if irritation persists.[2]
Skin Contact	Wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops.[2]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[5]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.
Spill	Remove all sources of ignition.[2] Absorb the spill with a non-combustible, absorbent material such as sand, diatomite, or universal binders.[1] Collect the absorbed material and place it in a suitable, labeled container for disposal.[4] Ensure adequate ventilation.

Disposal Plan

All waste materials contaminated with **cis-4,10,13,16-Docosatetraenoic Acid** must be disposed of as hazardous waste.

- Contaminated Materials: Absorbent materials, used gloves, and any other contaminated disposable items should be collected in a designated, sealed container.
- Disposal: Dispose of contaminated material as waste according to local, state, and federal regulations. Do not allow the product to enter drains or waterways.[1]

Operational Workflows

To ensure procedural clarity, the following diagrams illustrate the key workflows for handling and disposing of **cis-4,10,13,16-Docosatetraenoic Acid**.

Caption: Workflow for the safe handling of **cis-4,10,13,16-Docosatetraenoic Acid**.

Caption: Workflow for the proper disposal of waste contaminated with **cis-4,10,13,16-Docosatetraenoic Acid**.

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